

Sceleratine N-oxide: A Technical Review of a Pyrrolizidine Alkaloid with Aversive Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sceleratine N-oxide*

Cat. No.: *B15146759*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sceleratine N-oxide is a pyrrolizidine alkaloid (PA) naturally occurring in various plant species of the *Senecio* genus, notably *Senecio latifolius*. Like other PAs, it is a secondary metabolite synthesized by plants as a defense mechanism against herbivores. While the parent alkaloid, sceleratine, and other PAs are known for their hepatotoxicity, the N-oxide form is generally considered less toxic. However, it can be converted to the toxic parent alkaloid in the gastrointestinal tract and liver of animals. This technical guide provides a comprehensive review of the available literature on **Sceleratine N-oxide**, focusing on its chemical properties, biological activity, and its application in aversive conditioning in livestock.

Chemical and Physical Properties

Sceleratine N-oxide is a complex organic molecule with the chemical formula $C_{18}H_{27}NO_8$. Its properties are summarized in the table below.

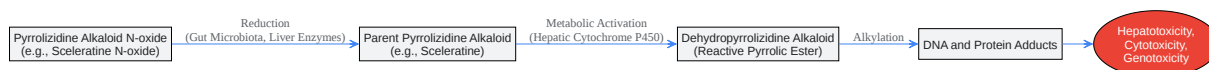
Property	Value	Reference
Chemical Formula	C18H27NO8	[1]
Molecular Weight	385.41 g/mol	[1]
CAS Number	103184-92-5	[1]
Appearance	Solid	[1]
Storage Temperature	2-8°C	[1]
Purity (as a reference standard)	≥90.0% (HPLC)	[1]

Biological Activity and Mechanism of Action

The primary biological activity of **Sceleratine N-oxide** documented in the literature is its use as an aversive conditioning agent in livestock to prevent the consumption of toxic plants like *Senecio latifolius*[2].

The toxicity of pyrrolizidine alkaloids, including the N-oxides, is primarily due to their metabolic activation in the liver. While the N-oxide form is less toxic, it can be reduced to the parent tertiary amine alkaloid by gut microflora and hepatic enzymes. The parent alkaloid is then metabolized by cytochrome P450 monooxygenases in the liver to highly reactive pyrrolic esters (dehydropyrrolizidine alkaloids). These reactive metabolites are electrophiles that can alkylate cellular macromolecules such as DNA and proteins, leading to cytotoxicity, genotoxicity, and carcinogenicity. This hepatotoxicity is the underlying cause of the aversive effects observed when animals ingest plants containing these alkaloids[3][4].

The general metabolic pathway leading to the toxicity of pyrrolizidine alkaloid N-oxides is depicted in the following diagram.



[Click to download full resolution via product page](#)

General metabolic activation of pyrrolizidine alkaloid N-oxides.

Aversive Conditioning in Livestock

A key application of **Sceleratine N-oxide** is in conditioned food aversion to protect livestock from poisoning by Senecio species. The principle is to induce a negative association between the sensory characteristics (smell and taste) of the plant and the malaise caused by the ingestion of the toxic alkaloid.

Quantitative Data from Aversive Conditioning Studies

Animal Model	Dosage of Sceleratine N-oxide	Outcome	Reference
Sheep	6 mg in maize meal followed by a 35 mg oral drench (total 41 mg, equivalent to 33 g of dried <i>S. latifolius</i>)	The sheep refused to eat the meal mixture containing sceleratine N-oxide on subsequent days.	[2]
Steers	Not specified, but used in combination with a dichloromethane extract of <i>S. latifolius</i>	Only 1 out of 18 treated steers consumed the <i>S. latifolius</i> plant, compared to 11 out of 18 in the control group.	[2]

Experimental Protocols

While detailed step-by-step protocols are not available in the reviewed literature, a general workflow for aversive conditioning studies can be inferred.

1. Preparation of Aversive Agent and Sensory Cue:

- Aversive Agent: **Sceleratine N-oxide** is isolated and purified from a plant source like *Senecio latifolius* or obtained as a reference standard.

- Sensory Cue: An extract of the target plant (e.g., a dichloromethane extract of *S. latifolius*) is prepared to provide the characteristic smell and taste.

2. Animal Selection and Acclimatization:

- Livestock naive to the target plant are selected.
- Animals are individually housed and acclimatized to the experimental conditions.

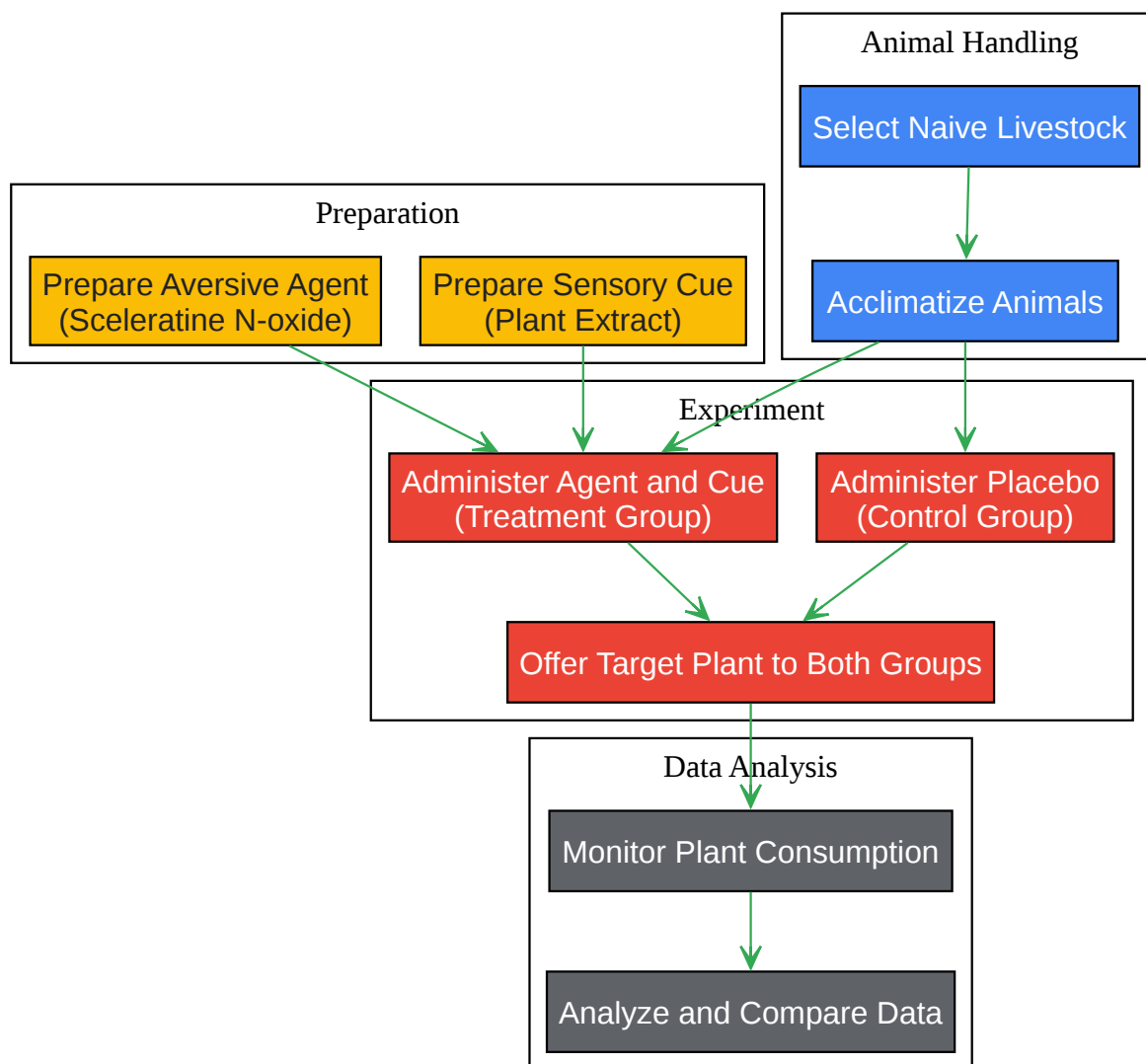
3. Conditioning Protocol:

- The aversive agent (**Sceleratine N-oxide**) is administered to the treatment group, often mixed with a palatable feed like maize meal.
- Concurrently, the sensory cue (plant extract) is presented to the animals to create the association.
- A control group receives a placebo or no treatment.

4. Post-Conditioning Testing:

- After a set period, both treated and control animals are offered the target plant.
- Consumption of the plant is monitored and quantified over a defined observation period.

A diagrammatic representation of a hypothetical experimental workflow for aversive conditioning is provided below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sceleratine N-oxide phyproof Reference Substance 103184-92-5 [sigmaaldrich.com]
- 2. digitalcommons.usu.edu [digitalcommons.usu.edu]
- 3. Pyrrolizidine alkaloid - Wikipedia [en.wikipedia.org]
- 4. Pyrrolizidine Alkaloids: Chemistry, Pharmacology, Toxicology and Food Safety - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Sceleratine N-oxide: A Technical Review of a Pyrrolizidine Alkaloid with Aversive Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15146759#review-of-scleratine-n-oxide-literature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com